Re-evaluating the Therapeutic Potential of Rodilemid: A Technical Whitepaper

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Compound of Interest

Compound Name:	*Rodilemid*
CAS No.:	*100333-50-4*
Cat. No.:	*B216808*

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December 17, 2025

Abstract

This document provides a comprehensive re-evaluation of **Rodilemid**, a discontinued pharmaceutical agent, with the aim of assessing its therapeutic potential in light of modern drug development and repurposing strategies. **Rodilemid**, a Romanian product formerly manufactured by Sicomed, was a combination of edetate disodium monocalcic, L-cysteine hydrochloride, and calcium gluconate.[1][2][3][4] It was indicated for the treatment of viral infections, such as herpes simplex and herpes zoster, as well as for multiple sclerosis.[1][3] The discontinuation of **Rodilemid**, for reasons that remain publicly undisclosed, presents an opportunity to investigate its unique formulation and mechanism of action.[5] This whitepaper will synthesize the available information on **Rodilemid**, explore the scientific rationale behind its composition, and propose a roadmap for its potential re-development.

Introduction: The Case for Re-evaluating **Rodilemid**

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Drug repurposing has emerged as a vital strategy in pharmaceutical research, offering a potentially faster and more cost-effective route to new therapies. Discontinued drugs, such as **Rodilemid**, represent a unique subset of this paradigm. These compounds have a history of use in humans, providing a foundation of safety and pharmacological data that can be leveraged for new therapeutic applications.

Rodilemid was described as a "non-toxic chelation therapy" with antiviral, anti-inflammatory, immunomodulatory, and neurotrophic properties.[1][2] It was reportedly well-tolerated, with no significant adverse effects noted in available literature.[1] The drug was in use for over two decades before being withdrawn from the market around 2008 for what has been described as "obscure" and "unknown" reasons.[5] This lack of clarity, coupled with anecdotal evidence of its efficacy, makes **Rodilemid** a compelling candidate for re-evaluation.[5]

Composition and Putative Mechanism of Action

Rodilemid is a formulation of three key components, each with a distinct but potentially synergistic role:

Component	Chemical Formula	Putative Role in Formulation
Edetate Disodium Monocalcic (Calcium EDTA)	C10H12CaN2Na2O8	A chelating agent that can bind to divalent and trivalent metal ions. This is likely the primary active component for its therapeutic effects.
L-cysteine hydrochloride	C3H8ClNO2S	An amino acid with antioxidant properties. It may also play a role in modulating the immune response and protecting against cellular damage.
Calcium gluconate	C12H22CaO14	A source of calcium ions, potentially included to maintain calcium homeostasis during chelation therapy and to contribute to cellular signaling and stability.

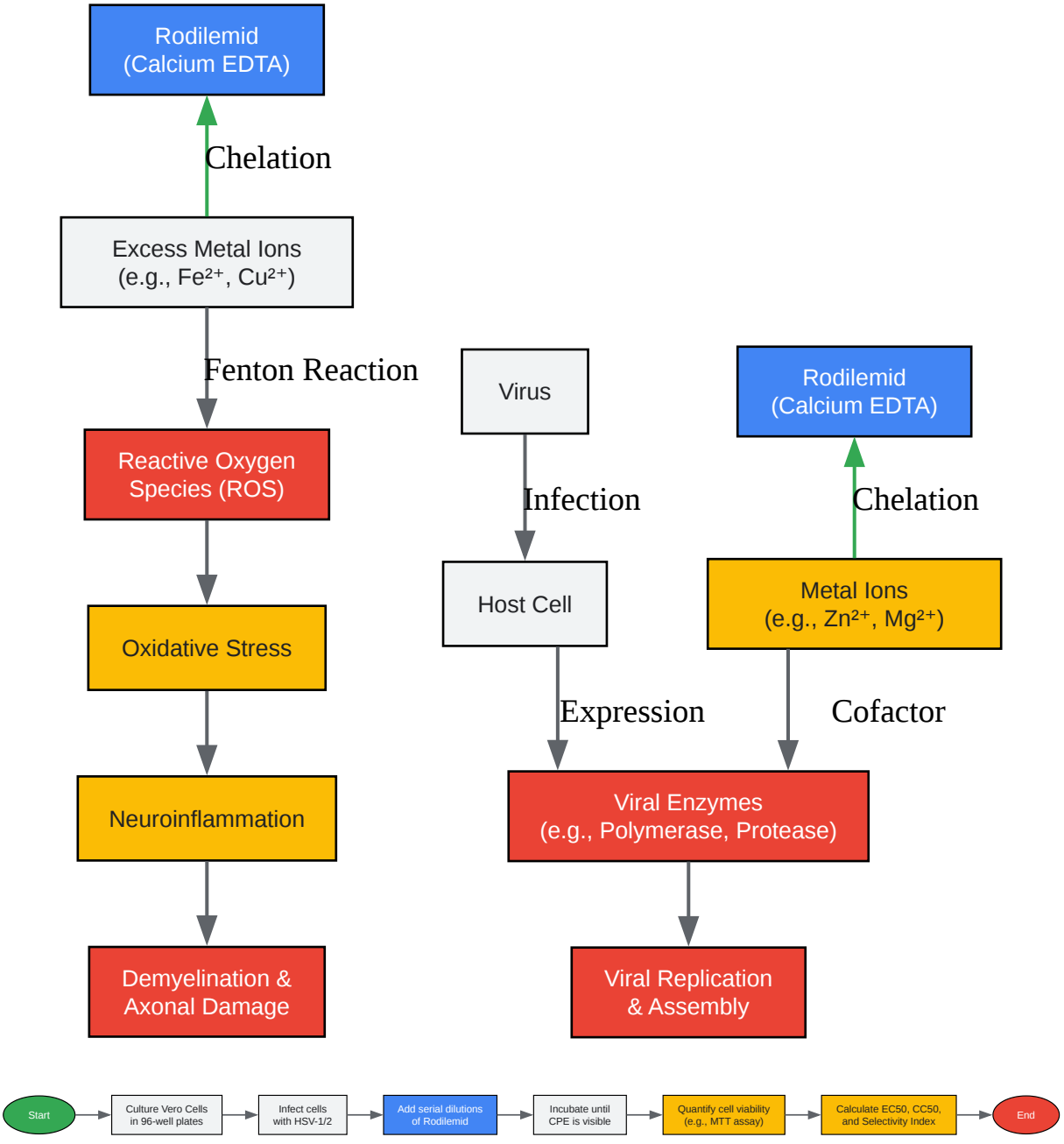
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The central hypothesis for **Rodilemid**'s mechanism of action is its function as a chelation therapy. By binding to and removing excess or pathologically-relevant metal ions, **Rodilemid** could exert its therapeutic effects through several pathways.

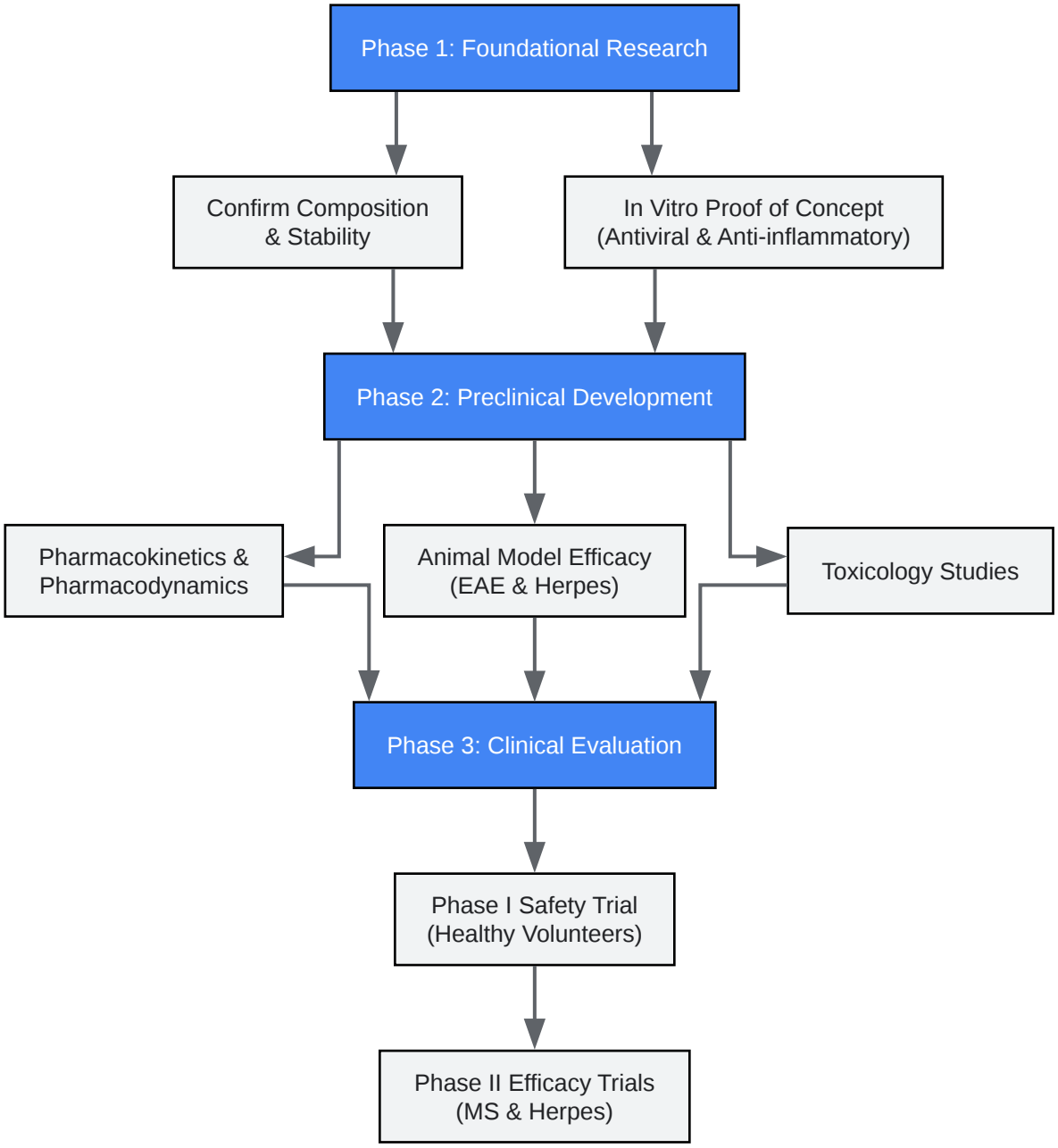
Signaling Pathways in Multiple Sclerosis

In multiple sclerosis, the proposed mechanism of chelation therapy involves the mitigation of oxidative stress and inflammation. Metal ions, particularly iron, can accumulate in the central nervous system and contribute to the production of reactive oxygen species (ROS), leading to neuronal damage. By chelating these metal ions, **Rodilemid** could disrupt this pathological cascade.

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